

# A Technical Guide to the Physical Properties of 1-Butylcyclobutanol

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## Compound of Interest

Compound Name: **1-Butylcyclobutanol**

Cat. No.: **B13815066**

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This technical guide provides an in-depth overview of the core physical properties of **1-Butylcyclobutanol**, specifically its boiling point and density. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require precise data and methodologies for handling and characterizing this compound.

## Core Physical Properties

**1-Butylcyclobutanol**, with the chemical formula  $C_8H_{16}O$ , is a tertiary alcohol. Its molecular structure, consisting of a cyclobutanol ring with a butyl substituent, significantly influences its physical characteristics.

## Data Summary

The key physical properties of **1-Butylcyclobutanol** are summarized in the table below for quick reference.

Physical Property	Value	Units	Conditions
Boiling Point	175	°C	at 751 Torr[1]
Density	0.8721	g/cm <sup>3</sup>	Not Specified[1]
Molecular Weight	128.21	g/mol	

# Experimental Protocols

Accurate determination of physical properties is crucial for the successful application of a compound in research and development. The following sections detail the standard experimental methodologies for determining the boiling point and density of a liquid compound like **1-Butylcyclobutanol**.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and effective method for this determination is the capillary tube method.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., oil bath with a stirrer)
- Thermometer
- Capillary tubes (sealed at one end)
- Small test tube
- Sample of **1-Butylcyclobutanol**
- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- A small amount of **1-Butylcyclobutanol** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is then placed in a Thiele tube or an oil bath.

- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.

## Determination of Density

Density is the mass of a substance per unit volume. For a liquid, it can be determined by accurately measuring its mass and volume.

Apparatus:

- Pycnometer (specific gravity bottle) or a graduated cylinder and an analytical balance
- Analytical balance
- Water bath (for temperature control)
- Thermometer
- Sample of **1-Butylcyclobutanol**

Procedure using a Pycnometer:

- The empty pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed on an analytical balance.
- The pycnometer is then filled with the **1-Butylcyclobutanol** sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- The filled pycnometer is weighed to determine the mass of the liquid.

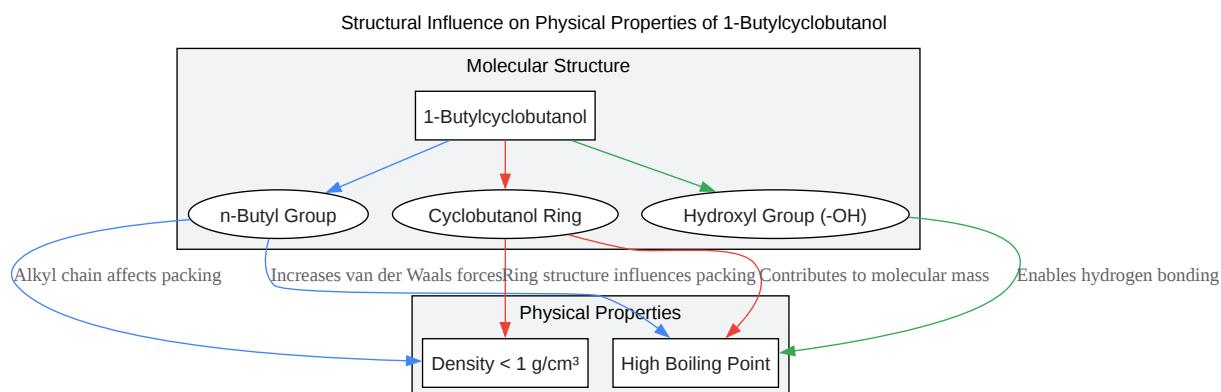
- The pycnometer is then emptied, cleaned, and filled with a reference substance of known density, typically distilled water.
- The mass of the reference substance is determined in the same manner.
- The density of **1-Butylcyclobutanol** is calculated using the following formula: Density of Sample = (Mass of Sample / Mass of Water) \* Density of Water

Procedure using a Graduated Cylinder and Balance:

- The mass of an empty, dry graduated cylinder is measured on an analytical balance.
- A known volume of **1-Butylcyclobutanol** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder with the liquid is measured.
- The mass of the liquid is determined by subtracting the mass of the empty cylinder.
- The density is calculated by dividing the mass of the liquid by its volume.

## Structure-Property Relationship

The physical properties of **1-Butylcyclobutanol** are a direct consequence of its molecular structure. The following diagram illustrates the key structural features and their influence on the boiling point and density.



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Caption: Structure-Property Relationship of **1-Butylcyclobutanol**.

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## References

- 1. 1-Butylcyclobutanol CAS#: 20434-34-8 [m.chemicalbook.com]
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